

## An In-depth Technical Guide to 2-Ethylcyclohexanone

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Compound of Interest		
Compound Name:	2-Ethylcyclohexanone	
Cat. No.:	B1346015	Get Quote

This guide provides a comprehensive overview of **2-Ethylcyclohexanone**, including its chemical identity, physicochemical properties, and relevant experimental protocols. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

### **Chemical Identity**

The nomenclature and various identifiers for **2-Ethylcyclohexanone** are crucial for accurate documentation and database searches.

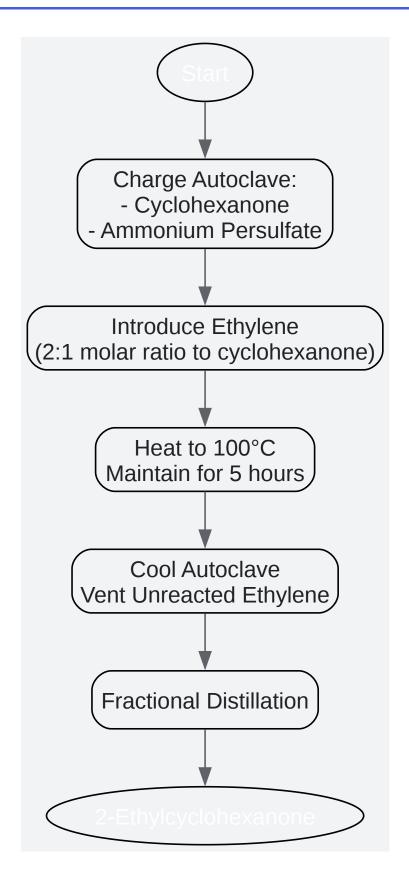
IUPAC Name: 2-ethylcyclohexan-1-one[1][2]

#### Synonyms:

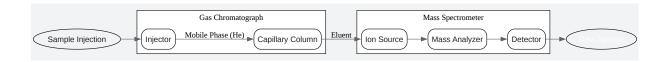
- 2-ETHYLCYCLOHEXANONE[1][3]
- Cyclohexanone, 2-ethyl-[3][4]

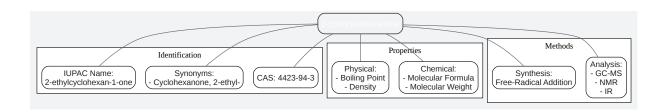
**Chemical Structure:** 











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### References

- 1. 2-Ethylcyclohexanone | C8H14O | CID 20474 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. B20748.14 [thermofisher.com]
- 3. 2-ETHYLCYCLOHEXANONE | 4423-94-3 [chemicalbook.com]
- 4. Cyclohexanone, 2-ethyl- [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Ethylcyclohexanone].
  BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346015#2-ethylcyclohexanone-iupac-name-and-synonyms]

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